

An In-depth Technical Guide to the Chemical Properties of 4'-Hydroxyphenyl Carvedilol

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Compound of Interest

Compound Name: *Carvedilol metabolite 4-Hydroxyphenyl Carvedilol*

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Introduction

4'-Hydroxyphenyl Carvedilol is the major and most active metabolite of Carvedilol, a non-selective beta- and alpha-1 adrenergic receptor blocker widely used in the management of cardiovascular diseases.[1] Formed in the liver primarily through the action of the cytochrome P450 enzyme CYP2D6, this metabolite exhibits significantly greater beta-blocking potency than its parent compound.[2][3] An understanding of the chemical properties of 4'-Hydroxyphenyl Carvedilol is crucial for a comprehensive grasp of Carvedilol's overall pharmacological and toxicological profile, and for the development of new chemical entities with improved therapeutic characteristics. This guide provides a detailed overview of the known chemical properties of 4'-Hydroxyphenyl Carvedilol, including its synthesis, physicochemical parameters, and spectroscopic data.

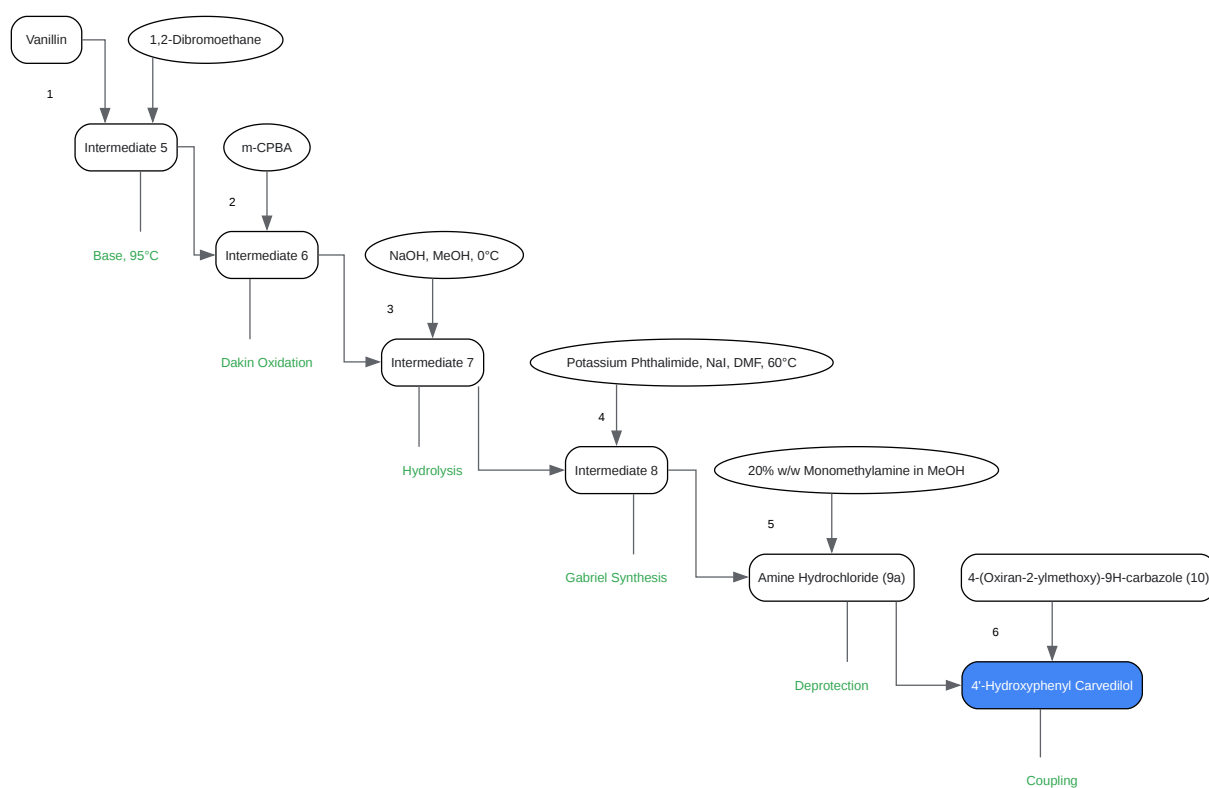
Chemical and Physical Properties

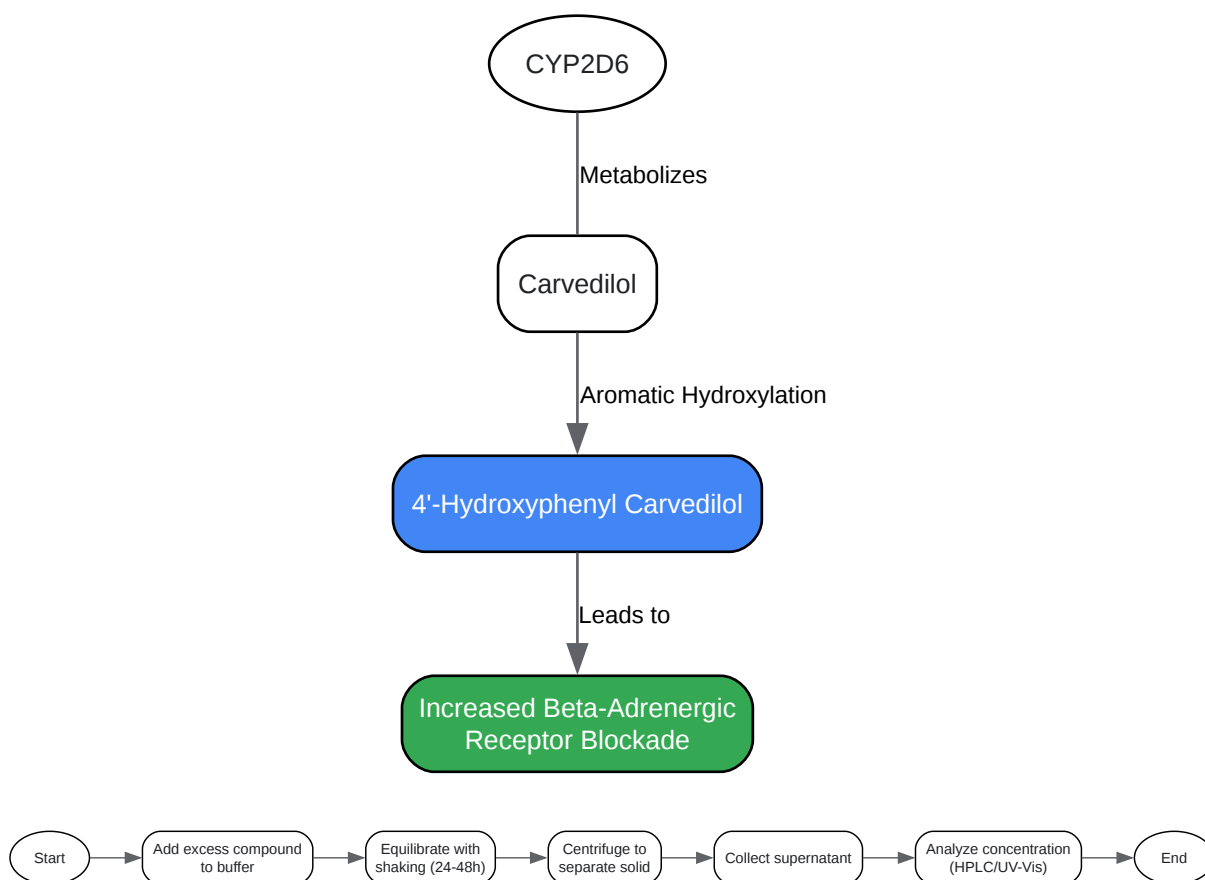
4'-Hydroxyphenyl Carvedilol, with the chemical name 4-[2-[[3-(9H-Carbazol-4-yloxy)-2-hydroxypropyl]amino]ethoxy]-3-methoxyphenol, is a solid, off-white to white substance at room temperature.[4] Its fundamental chemical identifiers and properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₆ N ₂ O ₅	[5]
Molecular Weight	422.47 g/mol	[5]
CAS Number	142227-49-4	[5]
Appearance	Solid, off-white to white	[4]
Solubility	10 mM in DMSO	[5]
LogP (XLogP3)	3.8	[6]
Storage Temperature	-20°C	[7]

Synthesis

While 4'-Hydroxyphenyl Carvedilol is primarily formed via metabolism of Carvedilol, a chemical synthesis route has been developed.[8][9] The synthesis commences from commercially available vanillin. The key steps involve O-alkylation, Dakin oxidation, and coupling with 4-(oxiran-2-ylmethoxy)-9H-carbazole.[8][9]





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